

Essential Safety and Logistical Guidance for Handling Galuteolin

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Compound of Interest

Compound Name: Galuteolin

Cat. No.: B191756

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This document provides critical safety protocols and logistical plans for the handling and disposal of **Galuteolin** (CAS No. 20344-46-1), also known as Luteolin 5-glucoside. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize risks to personnel.

Understanding the Hazard Profile

Galuteolin is a flavonoid glycoside and, while comprehensive hazard data is not as widely available as for its aglycone, Luteolin, it should be handled with care. The available safety information indicates that mechanical exhaust is required when handling this compound. Under fire conditions, **Galuteolin** can emit toxic fumes.

It is crucial to distinguish **Galuteolin** from Luteolin (CAS No. 491-70-3). While structurally related, their safety profiles may differ. The information presented here is specific to **Galuteolin** wherever possible. In the absence of specific data for **Galuteolin**, information for Luteolin is provided for context and as a precautionary measure, and is clearly indicated as such.

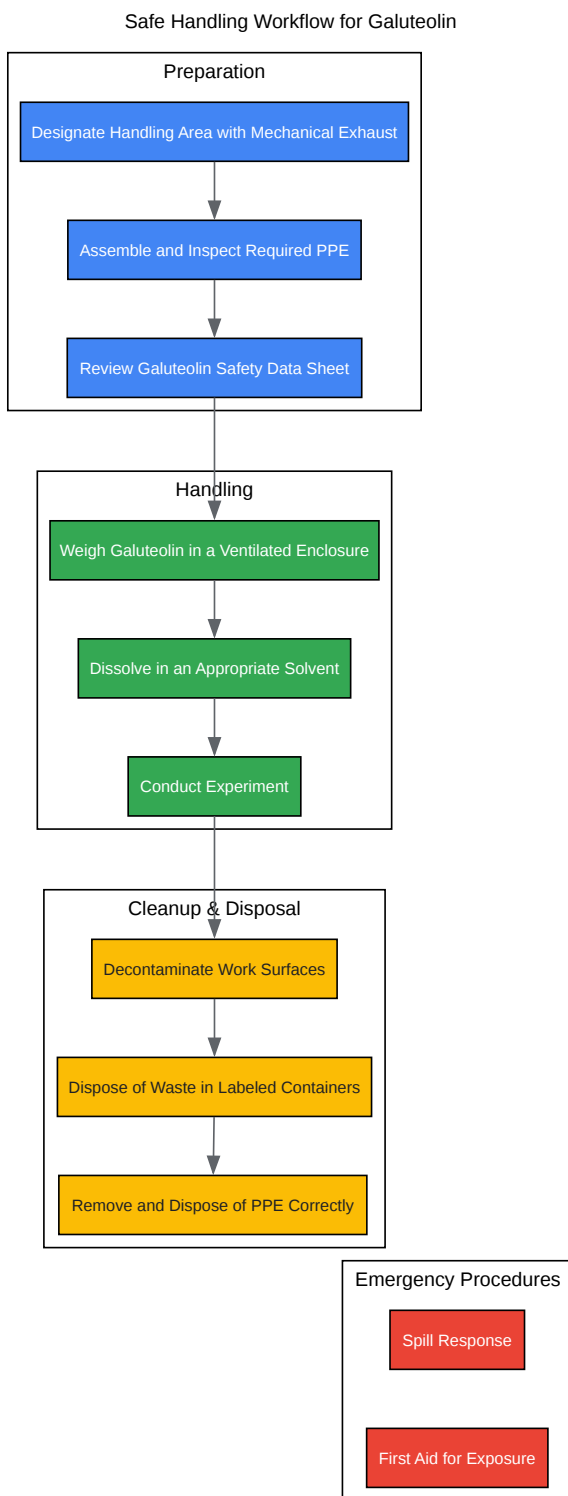
Personal Protective Equipment (PPE)

All personnel handling **Galuteolin** must use the following personal protective equipment.

Protection Type	Specification	Rationale
Respiratory Protection	NIOSH-approved respirator	Required to prevent inhalation of dust or aerosols.
Hand Protection	Tested and approved chemical-resistant gloves (e.g., Nitrile rubber)	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from dust and splashes.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes	To prevent accidental skin exposure.
Emergency Spill Response	Impervious boots and heavy rubber gloves	For use in the event of a spill. [1]

Operational and Handling Plan

A systematic approach to handling **Galuteolin** is critical for safety. The following workflow outlines the necessary steps from preparation to disposal.



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Caption: Standard Operating Procedure for Handling **Galuteolin**.

Storage

Store **Galuteolin** in a tightly sealed container in a cool, dry, and well-ventilated area.

Spill and Disposal Plan

Spill Response

In the event of a **Galuteolin** spill, follow these steps:

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure the area is well-ventilated.
- Wear appropriate PPE: Don an appropriate respirator, impervious boots, and heavy rubber (or otherwise impervious) gloves.^[1]
- Containment: Scoop up solid material or absorb liquid material and place it into an appropriate, labeled container for disposal.^[1]
- Decontamination: Ventilate the area and wash the affected spill area thoroughly after pickup is complete.

Waste Disposal

Dispose of **Galuteolin** and any contaminated materials as hazardous waste. All waste must be handled in accordance with local, state, and federal regulations. Do not discharge into sewer or waterways.

First Aid and Emergency Information

In case of exposure to **Galuteolin**, take the following immediate actions.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Physical and Chemical Properties of Galuteolin

Property	Value
CAS Number	20344-46-1[1][2][3][4]
Molecular Formula	C ₂₁ H ₂₀ O ₁₁ [1][2][4]
Molecular Weight	448.38 g/mol [2][4]
Melting Point	260-263 °C[1]
Boiling Point	864.2 ± 65.0 °C at 760 mmHg[1]
Flash Point	305.8 ± 27.8 °C[1]
Density	1.7 ± 0.1 g/cm ³ [1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone, etc.

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